

An In-depth Technical Guide to Azido-PEG2-hydrazide-Boc: Properties and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Azido-PEG2-hydrazide-Boc

Cat. No.: B605827

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Azido-PEG2-hydrazide-Boc is a heterobifunctional linker molecule integral to the fields of bioconjugation, proteomics, and drug discovery, particularly in the development of Proteolysis Targeting Chimeras (PROTACs).^{[1][2]} This guide provides a comprehensive overview of its physical properties, chemical reactivity, and handling protocols, designed to equip researchers with the essential knowledge for its effective application. The molecule incorporates three key functional moieties: an azide group for click chemistry, a Boc-protected hydrazide for conjugation to carbonyl-containing molecules, and a polyethylene glycol (PEG) spacer to enhance solubility and provide spatial separation between conjugated molecules.^{[3][4]}

Core Physical and Chemical Properties

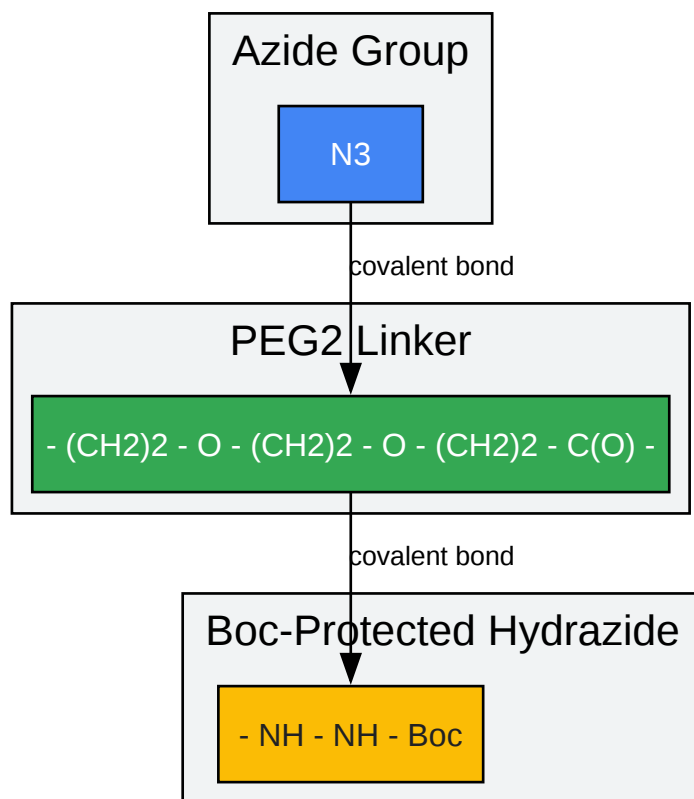
The physical and chemical characteristics of **Azido-PEG2-hydrazide-Boc** are fundamental to its application in complex biological systems. A summary of these properties is presented in the table below.

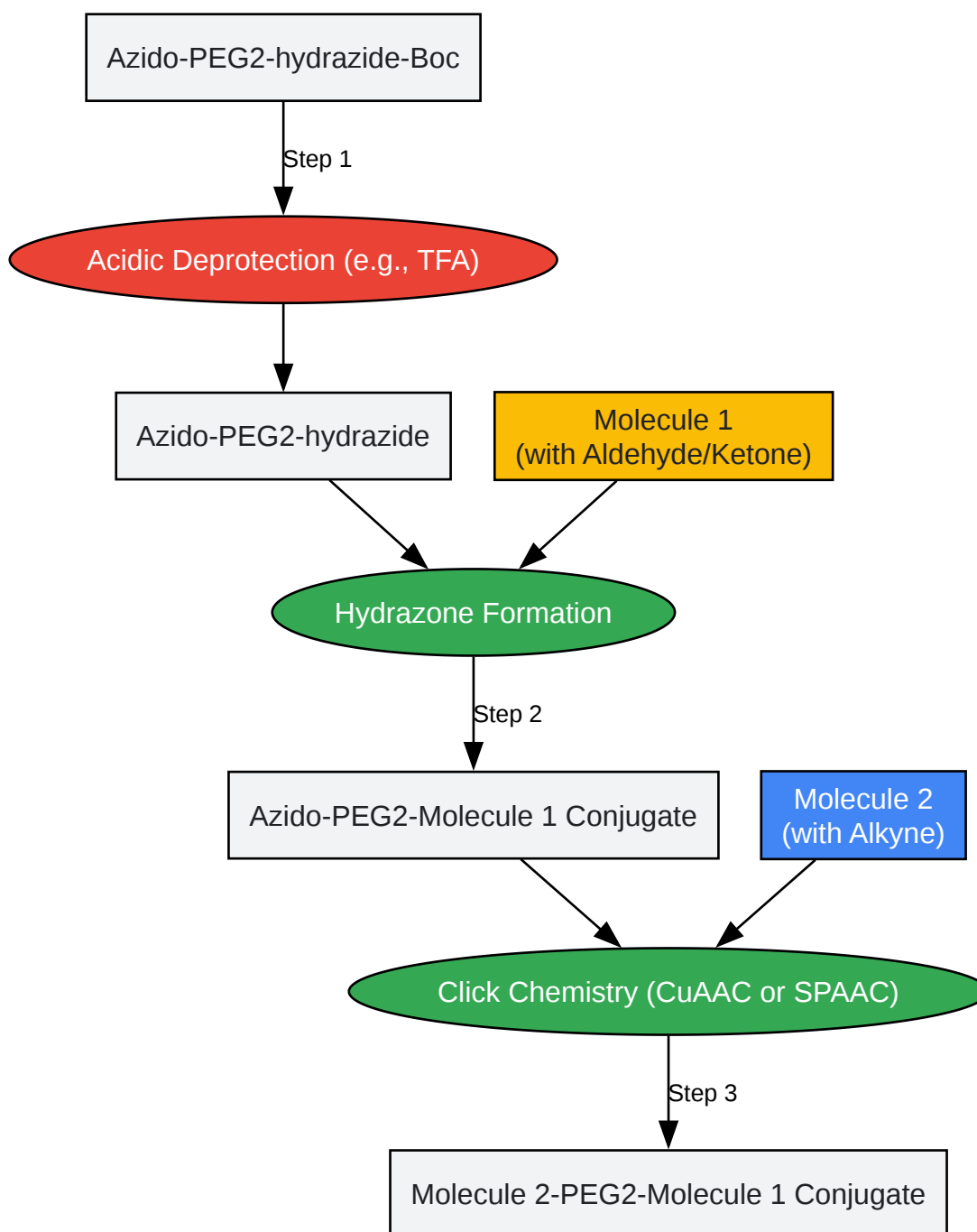
Property	Value	Source(s)
CAS Number	2100306-56-5	[2] [3] [5] [6]
Molecular Formula	C12H23N5O5	[2] [3] [5] [6]
Molecular Weight	317.3 g/mol , 317.34 g/mol , 317.35 g/mol	[1] [5] [6]
Exact Mass	317.1699	[3]
Appearance	Solid powder, Viscous Liquid (Colorless to light yellow)	[1] [3]
Purity	>95% to 98%	[3] [4] [5] [7] [8] [9]
Solubility	Soluble in DCM, THF, acetonitrile, DMF, and DMSO	[10]
Storage Conditions	Pure form: -20°C for up to 3 years; In solvent: -80°C. Shipped under ambient temperature.	[1] [11]

Chemical Structure and Reactivity

Azido-PEG2-hydrazide-Boc possesses a unique trifunctional architecture that enables a versatile range of bioconjugation strategies. The molecule consists of an azide terminus, a central hydrophilic PEG2 linker, and a tert-butyloxycarbonyl (Boc) protected hydrazide group.

Chemical Moieties of Azido-PEG2-hydrazide-Boc





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Azido-PEG2-hydrazide-Boc - Immunomart [immunomart.com]
- 3. medkoo.com [medkoo.com]
- 4. Azide PEG, Azide linker for Click Chemistry Reactions | AxisPharm [axispharm.com]
- 5. glycomindsynth.com [glycomindsynth.com]
- 6. pharmaffiliates.com [pharmaffiliates.com]
- 7. Boc-PEG, PEG linker, PEG reagent | BroadPharm [broadpharm.com]
- 8. glycomindsynth.com [glycomindsynth.com]
- 9. PEG Azide, Azide linker, Click Chemistry tools | BroadPharm [broadpharm.com]
- 10. Azido-PEG2-azide - Conju-Probe: Enable Bioconjugation [conju-probe.com]
- 11. Azido-PEG2-t-Boc-hydrazide|MSDS [dcchemicals.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Azido-PEG2-hydrazide-Boc: Properties and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b605827#physical-properties-of-azido-peg2-hydrazide-boc]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com